

# เปรียบเทียบวิธีการตรวจสอบข้ามสำหรับปริมาณ [1,2-13C2]ไกลคอลอัลดีไฮด์: คู่มือฉบับสมบูรณ์

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name: [1,2-13C2]Glycolaldehyde

Cat. No.: B583821

[Get Quote](#)

บทสรุปสำหรับผู้บริหาร: คู่มือทางเทคนิคนี้ให้การวิเคราะห์เปรียบเทียบเชิงลึกเกี่ยวกับวิธีการที่ใช้ในการหาปริมาณ [1,2-13C2]ไกลคอลอัลดีไฮด์ ซึ่งเป็นไอโซโทปที่มีความเสถียรและมีความสำคัญอย่างยิ่งในการศึกษาทางเมตาบอลิซึมและพิษวิทยา โดยจะเน้นไปที่เทคนิคหลักสองวิธี ได้แก่ Gas Chromatography-Mass Spectrometry (GC-MS) และ Liquid Chromatography-Mass Spectrometry (LC-MS) คู่มือนี้ได้รับการออกแบบมาสำหรับนักวิจัย นักวิทยาศาสตร์ และผู้เชี่ยวชาญด้านการพัฒนา เพื่อให้ข้อมูลที่จำเป็นในการเลือกและปรับใช้วิธีการที่เหมาะสมที่สุดสำหรับการใช้งานของคุณ โดยจะครอบคลุมตั้งแต่หลักการพื้นฐาน ข้อดี ข้อจำกัด ไปจนถึงโปรโตคอลการทดลองโดยละเอียด

## บทนำ: ความสำคัญของการหาปริมาณไกลคอลอัลดีไฮด์ที่ติดฉลากไอโซโทปอย่างแม่นยำ

ไกลคอลอัลดีไฮด์เป็นอัลดีไฮด์ที่เล็กที่สุดและมีบทบาทสำคัญในกระบวนการทางชีวเคมีหลายอย่าง รวมถึงการสร้างผลิตภัณฑ์ขั้นสุดท้ายของไกลเคชัน (Advanced Glycation End-products - AGEs) ซึ่งเกี่ยวข้องโดยตรงกับพยาธิสรีรวิทยาของโรคเบาหวาน โรคหลอดเลือดหัวใจ และโรคเกี่ยวกับความเสื่อมของระบบประสาท การใช้ [1,2-13C2]ไกลคอลอัลดีไฮด์ ซึ่งเป็นไอโซโทปที่มีความเสถียร ช่วยให้นักวิจัยสามารถติดตามและหาปริมาณการเปลี่ยนแปลงทางเมตาบอลิซึมของสารประกอบนี้ได้ อย่างแม่นยำ โดยแยกความแตกต่างจากไกลคอลอัลดีไฮด์ที่เกิดขึ้นเองภายในร่างกาย ดังนั้น ความสามารถในการหาปริมาณสารนี้ได้อย่างถูกต้องและน่าเชื่อถือจึงเป็นหัวใจสำคัญของการวิจัยเพื่อทำความเข้าใจกลไกของโรคและประเมินประสิทธิภาพของยา

## ภาพรวมของวิธีการวิเคราะห์



ถูกทำให้แตกตัวเป็นไอออนและตรวจจับมวลของไอออนชิ้นส่วน (fragment ions) ทำให้สามารถระบุและหาปริมาณสารเป้าหมายได้อย่างจำเพาะเจาะจง

## การทำอนุพันธ์: ขั้นตอนสำคัญสู่ความสำเร็จ

การทำอนุพันธ์เป็นขั้นตอนที่สำคัญอย่างยิ่งเพื่อเพิ่มความสามารถในการระเหยและความเสถียรทางความร้อนของไกลคอลอัลดีไฮด์ วิธีที่นิยมและให้ผลดีคือการทำปฏิกิริยาสองขั้นตอน:

- Oximation: กลุ่มอัลดีไฮด์ของไกลคอลอัลดีไฮด์จะทำปฏิกิริยากับ O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine (PFBHA) เพื่อสร้างอนุพันธ์ oxime ที่มีความเสถียร
- Silylation: กลุ่มไฮดรอกซิลจะถูกเปลี่ยนเป็น trimethylsilyl (TMS) ether โดยใช้สาร silylating agent เช่น N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) เพื่อลดข้อและเพิ่มความสามารถในการระเหย

## โพรโตคอลการทำอนุพันธ์ด้วย PFBHA/BSTFA

- การเตรียม: นำตัวอย่างสารสกัด 100  $\mu\text{L}$  ใส่ในขวดแก้วสำหรับทำปฏิกิริยา
- การทำให้แห้ง: ระเหยตัวทำละลายออกจนหมดภายใต้กระแสไนโตรเจนที่อุณหภูมิห้อง
- ขั้นตอน Oximation: เติมสารละลาย PFBHA (20 มก./มล. ในไพริดีน) 50  $\mu\text{L}$  ปิดฝาให้แน่นและบ่มที่อุณหภูมิ 60°C เป็นเวลา 60 นาที
- ขั้นตอน Silylation: ปลอ่ยให้เย็นลงจนถึงอุณหภูมิห้อง จากนั้นเติม BSTFA ที่มี 1% TMCS 50  $\mu\text{L}$  ปิดฝาและบ่มที่อุณหภูมิ 60°C เป็นเวลา 30 นาที
- การวิเคราะห์: หลังจากทำให้เย็นลง ตัวอย่างพร้อมสำหรับการฉีดเข้าสู่ระบบ GC-MS

## ตารางเปรียบเทียบข้อดีและข้อจำกัดของ GC-MS

คุณสมบัติ	ข้อดี	ข้อจำกัด
ความไว (Sensitivity)	สูงมาก โดยเฉพาะเมื่อใช้โหมด Selected Ion Monitoring (SIM) ทำให้สามารถตรวจวัดได้ในระดับพิโคกรัม	อาจได้รับผลกระทบจากสัญญาณรบกวนจากเมทริกซ์ที่ซับซ้อน
ความจำเพาะ (Specificity)	สูงมาก เนื่องจากการแยกที่มีประสิทธิภาพสูงของคอลัมน์ GC และการตรวจจับด้วยมวล	การทำอนุพันธ์ที่ไม่สมบูรณ์อาจทำให้เกิดผลิตภัณฑ์หลายชนิดและผลที่ไม่ถูกต้อง
ความสามารถในการแยก	ยอดเยี่ยมสำหรับสารประกอบที่ระเหยง่าย	ไม่เหมาะกับสารประกอบที่ไม่เสถียรทางความร้อนหรือไม่สามารถทำอนุพันธ์ได้
ปริมาณงาน (Throughput)	ปานกลางถึงต่ำ เนื่องจากต้องใช้เวลานานในขั้นตอนการทำอนุพันธ์ และการรันโครมาโตกราฟีที่ยาวนาน	ขั้นตอนการเตรียมตัวอย่างที่ใช้แรงงานและเวลามาก

## Liquid Chromatography-Mass Spectrometry (LC-MS): ความยืดหยุ่นและปริมาณงานสูง

LC-MS เป็นเทคนิคที่มีความยืดหยุ่นสูงและได้รับความนิยมเพิ่มขึ้นอย่างรวดเร็ว สามารถวิเคราะห์สารประกอบได้หลากหลายชนิด ตั้งแต่สารที่มีขั้วสูงไปจนถึงสารที่ไม่มีขั้ว โดยส่วนใหญ่ไม่จำเป็นต้องผ่านขั้นตอนการทำอนุพันธ์

### หลักการทำงาน

ในระบบ LC-MS ตัวอย่างในสถานะของเหลวจะถูกฉีดเข้าไปในคอลัมน์ของเหลวโครมาโตกราฟี สารประกอบจะถูกแยกโดยอาศัยความแตกต่างของอันตรกิริยาระหว่างเฟสเคลื่อนที่และเฟสคงที่ สารที่ถูกแยกจะไหลเข้าสู่แหล่งกำเนิดไอออนของเครื่องแมสสเปกโตรมิเตอร์ โดยนิยมใช้เทคนิค soft ionization เช่น Electrospray Ionization (ESI) ซึ่งจะสร้างไอออนของโมเลกุลโดยมีการแตกตัวน้อยที่สุด จากนั้นจึงทำการวิเคราะห์มวล ซึ่งเทคนิค Tandem Mass Spectrometry (MS/MS) จะช่วยเพิ่มความจำเพาะในการตรวจวัดได้อย่างมาก

### ข้อได้เปรียบของการวิเคราะห์โดยตรง

ข้อได้เปรียบที่สำคัญที่สุดของ LC-MS คือความสามารถในการวิเคราะห์ที่ไกลคอลอัลดีไฮด์ได้โดยตรง ซึ่งช่วยลดขั้นตอนการเตรียมตัวอย่าง ลดความเสี่ยงของการสูญเสียสาร และลดโอกาสเกิดข้อผิดพลาดจากขั้นตอนการทำอนุพันธ์ อย่างไรก็ตาม การพัฒนาวิธีการ LC-MS สำหรับโมเลกุลขนาดเล็กและมีขั้วสูงเช่นนี้อาจต้องมีการปรับสภาวะของโครมาโตกราฟีและพารามิเตอร์ของแมสสเปกโตรมิเตอร์อย่างละเอียดเพื่อป้องกันการกดไอออน (ion suppression) จากเมทริกซ์

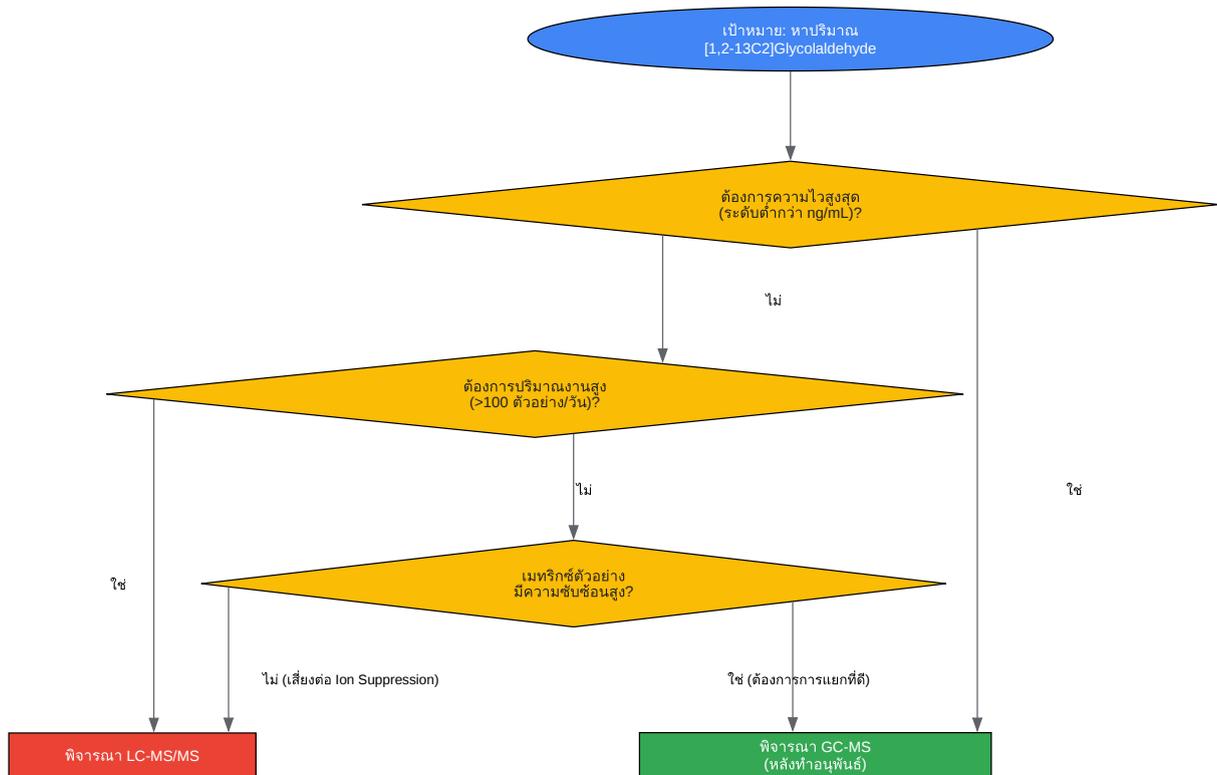
## ตารางเปรียบเทียบข้อดีและข้อจำกัดของ LC-MS

คุณสมบัติ	ข้อดี	ข้อจำกัด
ความไว (Sensitivity)	สูงถึงสูงมาก โดยเฉพาะเมื่อใช้ LC-MS/MS	ปรากฏการณ์ Ion Suppression จากเมทริกซ์สามารถลดความไวได้อย่างมีนัยสำคัญ
ความจำเพาะ (Specificity)	สูงมากเมื่อใช้เทคนิค MS/MS (เช่น Multiple Reaction Monitoring, MRM)	การแยกด้วยโครมาโตกราฟีสำหรับโมเลกุลขนาดเล็กที่มีขั้วสูงอาจทำได้ยาก
ความยืดหยุ่น	สามารถวิเคราะห์สารประกอบได้หลากหลายชนิดโดยไม่ต้องทำอนุพันธ์	การเลือกคอลัมน์และเฟสเคลื่อนที่ที่เหมาะสมมีความสำคัญอย่างยิ่ง
ปริมาณงาน (Throughput)	สูงกว่า GC-MS อย่างมีนัยสำคัญ เนื่องจากไม่ต้องทำอนุพันธ์และใช้เวลาสั้นกว่า	ต้นทุนของเครื่องมือและวัสดุสิ้นเปลืองอาจสูงกว่า

## การเปรียบเทียบเชิงปฏิบัติและคำแนะนำในการเลือกวิธี

การตัดสินใจเลือกระหว่าง GC-MS และ LC-MS ควรพิจารณาจากเป้าหมายของการวิจัยเป็นหลัก

## แผนภาพช่วยในการตัดสินใจ



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [เปรียบเทียบวิธีการตรวจสอบข้ามสำหรับปริมาณ [1,2-13C2]ไกลคอลอัลดีไฮด์: คู่มือฉบับสมบูรณ์]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b583821#cross-validation-of-1-2-13c2-glycolaldehyde-quantification-methods>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)